

# In-depth Technical Guide: Molecular Weight of Dimethylamine-13C2

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## Compound of Interest

Compound Name: Dimethylamine-13C2

Cat. No.: B12682539

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For researchers, scientists, and professionals in drug development, precise molecular data is paramount for experimental accuracy and model integrity. This guide provides a focused examination of the molecular weight of **Dimethylamine-13C2**, an isotopically labeled compound crucial for various analytical applications.

## Core Molecular Data

**Dimethylamine-13C2** is a stable isotope-labeled version of dimethylamine where the two carbon atoms are replaced with the Carbon-13 isotope. This labeling is instrumental in tracer studies, metabolic pathway analysis, and as an internal standard in mass spectrometry-based quantification.

The key quantitative data for **Dimethylamine-13C2** is summarized in the table below.

Property	Value	Source
Molecular Formula	( <sup>13</sup> CH <sub>3</sub> ) <sub>2</sub> NH	PubChem[1]
Molecular Weight	47.069 g/mol	PubChem[1]
Monoisotopic Mass	47.064558898 Da	PubChem[1]

The molecular weight is a weighted average of the masses of the molecule's constituent atoms in their natural isotopic abundances, while the monoisotopic mass is calculated using the mass of the most abundant isotope of each element. For an isotopically labeled compound like

**Dimethylamine-13C2**, where the intention is to have a high incorporation of  $^{13}\text{C}$ , the monoisotopic mass and the molecular weight are very close.

## Logical Relationship of Molecular Weight Calculation

The calculation of the molecular weight for **Dimethylamine-13C2** is a direct summation of the atomic weights of its constituent isotopes. The logical flow for this determination is straightforward.

Caption: Logical workflow for calculating the molecular weight of **Dimethylamine-13C2**.

## Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its atomic composition and is not determined through experimental protocols in the traditional sense. The values presented are derived from the standard atomic weights of the constituent isotopes.

Similarly, **Dimethylamine-13C2** is a simple organic molecule and does not directly participate in or have its own signaling pathways. It is used as a tool to study existing biological pathways. Therefore, a signaling pathway diagram for this compound is not applicable.

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## References

- 1. Dimethylamine-13C2 | C<sub>2</sub>H<sub>7</sub>N | CID 16213552 - PubChem [pubchem.ncbi.nlm.nih.gov]
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